

Standard Operating Procedure & PPE Guide for Handling Cyclooct-4-en-1-ol

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Compound of Interest

Compound Name: Cyclooct-4-en-1-ol

Cat. No.: B8066358

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Cyclooct-4-en-1-ol (CAS: 4277-34-3) is a critical cyclic organic intermediate widely utilized in advanced organic synthesis and drug development. It frequently serves as a foundational precursor for synthesizing trans-cyclooctene (TCO) derivatives, which are essential for rapid bioorthogonal click chemistry (tetrazine ligation) in live-cell imaging and targeted drug delivery.

While highly valuable, the compound's physicochemical properties—specifically its combustibility and severe ocular toxicity—necessitate rigorous, self-validating safety protocols. This guide provides authoritative, step-by-step operational and disposal methodologies to ensure laboratory safety and compliance.

Physicochemical Hazard Profile & Causality

To select the correct Personal Protective Equipment (PPE), researchers must first understand the mechanistic causality behind the chemical's hazards.

- Ocular Toxicity (H318 - Causes serious eye damage): The molecular structure of **Cyclooct-4-en-1-ol** combines a polar hydroxyl (-OH) group with a highly lipophilic cyclooctene ring[1]. This amphiphilic nature allows the molecule to rapidly penetrate the lipid-rich corneal epithelium of the eye, while the hydroxyl group induces severe, potentially irreversible protein denaturation and tissue damage upon contact[1].

- **Combustibility (H227 - Combustible liquid):** With a flash point of 76 °C, this compound generates sufficient vapor to ignite if exposed to high heat or open flames[2]. Vapor accumulation in poorly ventilated environments poses a latent fire risk.

Quantitative Hazard Summary

Property	Value	Source / Standard
CAS Number	4277-34-3	1[1]
Boiling Point	115 °C at 34 mmHg	2[2]
Flash Point	76 °C	2[2]
GHS Classification	H227 (Combustible), H318 (Eye Dam. 1)	1[1],2[2]
Storage Temperature	0–10 °C (Refrigerated)	2[2]

Mandatory Personal Protective Equipment (PPE)

Based on the hazard profile, the following PPE matrix is mandatory for all laboratory personnel handling **Cyclooct-4-en-1-ol**:

- **Eye/Face Protection (Critical):**
 - Requirement: ANSI Z87.1-compliant chemical splash goggles. Standard safety glasses are insufficient due to the lack of peripheral seal.
 - Context: Because of the H318 classification[1], a full face shield must be worn over goggles when transferring volumes greater than 250 mL to mitigate catastrophic splash risks.
- **Skin & Hand Protection:**
 - Requirement: Nitrile gloves (minimum 4 mil thickness) or Butyl rubber gloves.
 - Context: Cyclic alcohols can permeate thin latex rapidly. Nitrile provides a reliable barrier against short-term incidental contact. If prolonged submersion or extensive handling is

expected, upgrade to Butyl rubber, which offers superior resistance to oxygenated solvents.

- Body Protection:
 - Requirement: Flame-resistant (FR) lab coat (e.g., Nomex) and full-length trousers.
 - Context: Protects against the H227 combustible liquid hazard[2].
- Respiratory Protection:
 - Requirement: All operations must be conducted inside a certified chemical fume hood (face velocity of 80–100 fpm). If ventilation is compromised or aerosolization is unavoidable outside a hood, a NIOSH-approved half-mask respirator equipped with Organic Vapor (OV) cartridges is required.

Operational Workflows

Protocol A: Safe Transfer and Handling

Cyclooct-4-en-1-ol is heat-sensitive and typically stored refrigerated (0–10 °C)[2]. Proper handling prevents both chemical degradation and safety incidents.

- Step 1: Thermal Equilibration. Remove the sealed container from the refrigerator and allow it to equilibrate to room temperature in a desiccator. Causality: Opening a cold container causes atmospheric moisture to condense inside the bottle, which can degrade the reagent and ruin moisture-sensitive downstream click-chemistry reactions.
- Step 2: Environment Preparation. Ensure the fume hood is clear of all ignition sources (e.g., hot plates, Bunsen burners)[2].
- Step 3: Liquid Transfer. Use a chemically resistant glass syringe or a volumetric pipette. Do not pour directly from the stock bottle, as this increases the risk of splashing and aerosol generation.
- Step 4: Inert Sealing. Before returning to storage, flush the headspace of the primary container with an inert gas (Argon or Nitrogen). This prevents oxidative degradation of the delicate alkene double bond.

Protocol B: Emergency Spill Response

- Step 1: Isolation. Immediately evacuate the immediate vicinity and eliminate all potential ignition sources^[2].
- Step 2: Containment. Don full PPE. Cover the spill with an inert, non-combustible absorbent material such as dry sand, earth, or vermiculite. Crucial: Do not use combustible absorbents like sawdust, as they can act as fuel for the combustible liquid.
- Step 3: Collection. Use non-sparking tools to scoop the saturated absorbent into a chemically compatible, sealable hazardous waste container.
- Step 4: Decontamination. Wash the spill area thoroughly with soap and water. The compound has moderate water solubility, but surfactants are required to fully mobilize and remove the lipophilic residue.

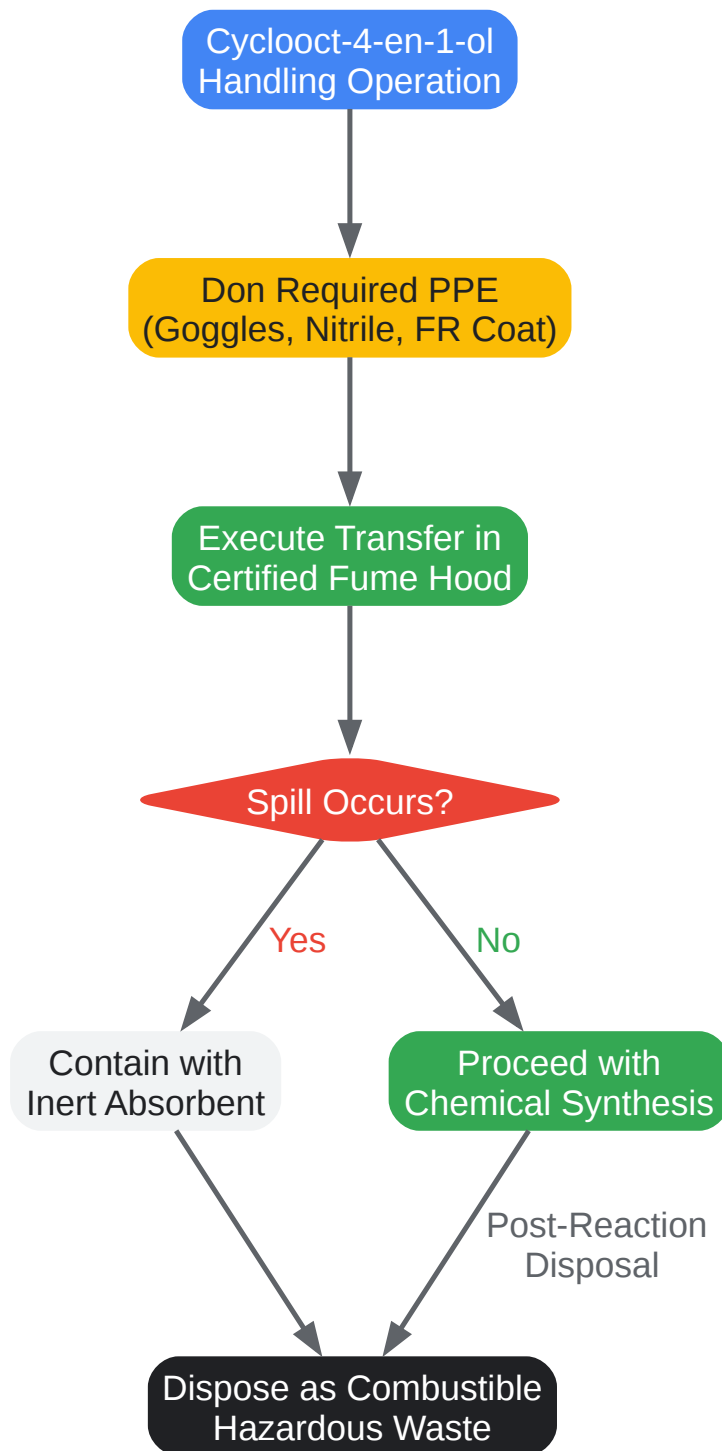
Disposal Plan

Improper disposal of combustible cyclic alcohols can lead to environmental contamination and regulatory fines. Follow this self-validating disposal loop:

- Segregation: Collect all unreacted **Cyclooct-4-en-1-ol** and contaminated solvents in a designated, chemically compatible "Non-Halogenated Organic Solvent" waste carboy.
- Labeling: Affix a hazardous waste tag immediately. Clearly label the contents as: "Combustible Liquid Waste - Contains **Cyclooct-4-en-1-ol** (Toxic to Eyes)"^{[1][2]}.
- Final Disposal: Route the sealed containers through your institution's Environmental Health and Safety (EHS) department for approved high-temperature incineration^[2]. Never discharge this chemical into the municipal sewer system.

Workflow Visualization

The following diagram illustrates the logical relationship between operational steps, PPE utilization, and emergency response when handling **Cyclooct-4-en-1-ol**.



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Caption: Operational workflow for handling **Cyclooct-4-en-1-ol**, highlighting PPE, spill response, and disposal.

References

- PubChem. "4-Cycloocten-1-ol | C₈H₁₄O | CID 5381510 - Safety and Hazards." National Center for Biotechnology Information.
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Sources

- 1. 4-Cycloocten-1-ol | C₈H₁₄O | CID 5381510 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cyclooct-4-enol | 4277-34-3 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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